

Safeguarding Your Research: A Comprehensive Guide to Handling Phthalimide-PEG3-C2-OTs

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Compound of Interest

Compound Name: *Phthalimide-PEG3-C2-OTs*

Cat. No.: *B3327786*

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Researchers and scientists in the field of drug development must prioritize safety when handling chemical compounds. This guide provides essential safety and logistical information for the use of **Phthalimide-PEG3-C2-OTs**, a PROTAC linker used in the synthesis of proteolysis-targeting chimeras. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of your research.

Immediate Safety and Logistical Information

Hazard Identification and Storage:

Phthalimide-PEG3-C2-OTs is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation)[1]. The appropriate signal word for this compound is "Warning"[1].

Proper storage is critical to maintain the stability of the compound. For short-term storage, maintain the compound in an inert atmosphere at 2-8°C. For long-term storage, a temperature of -20°C is recommended[2][3]. The compound is typically shipped at ambient temperature and is stable for several weeks under these conditions[2].

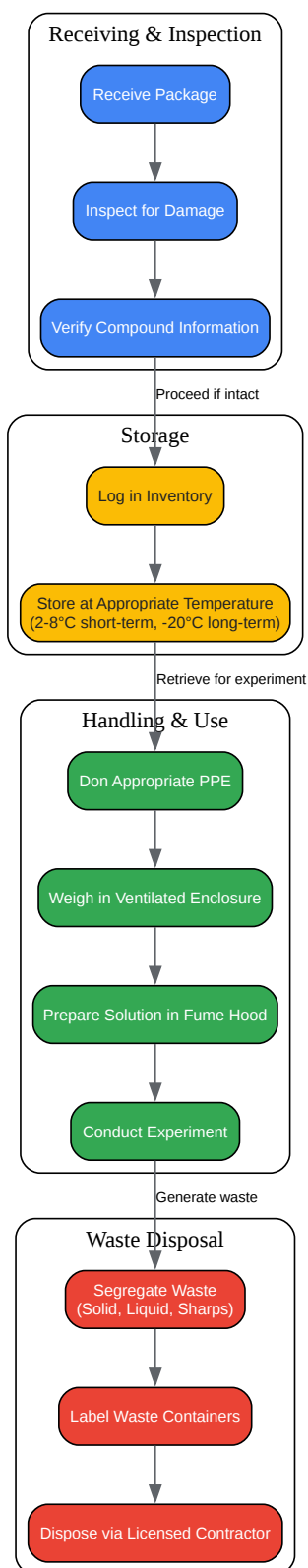
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for various procedures involving **Phthalimide-PEG3-C2-OTs**. The use of appropriate PPE is the final and a critical barrier against potential exposure.

Procedure	Eyes/Face	Hand	Body	Respiratory
Receiving and Storage	Safety glasses with side shields	Single pair of nitrile gloves	Laboratory coat	Not generally required
Weighing and Aliquoting (in a ventilated enclosure)	Chemical splash goggles	Double-layered nitrile gloves	Disposable gown or dedicated lab coat	N95 or higher-rated respirator
Dissolution and Solution Handling	Chemical splash goggles and face shield	Double-layered nitrile gloves	Disposable gown or dedicated lab coat	Use within a certified chemical fume hood
Reaction Setup and Work-up	Chemical splash goggles and face shield	Double-layered nitrile gloves	Chemical-resistant apron over a lab coat	Use within a certified chemical fume hood
Waste Disposal	Chemical splash goggles	Double-layered nitrile gloves	Disposable gown or dedicated lab coat	Not generally required if handling sealed containers

Operational Plan: A Step-by-Step Guide

A systematic approach is essential for the safe handling of **Phthalimide-PEG3-C2-OTs**. The following workflow outlines the key steps from receipt to disposal.



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